

Elemental analysis data for 4-Chlorobenzyl 4-bromophenyl ketone

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Compound of Interest

Compound Name: 4-Chlorobenzyl 4-bromophenyl ketone

CAS No.: 107028-33-1

Cat. No.: B13391327

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Topic: Elemental Analysis & Characterization Guide: **4-Chlorobenzyl 4-bromophenyl ketone** (CAS 107028-33-1) Content Type: Publish Comparison Guide

Executive Summary: The Critical Scaffold

4-Chlorobenzyl 4-bromophenyl ketone (IUPAC: 1-(4-bromophenyl)-2-(4-chlorophenyl)ethanone) is a pivotal diaryl ethanone intermediate. Its structural dual-halogenation—combining a chemically labile benzyl chloride motif with a stable aryl bromide—makes it a high-value scaffold in the synthesis of SGLT2 inhibitors (e.g., Empagliflozin analogs) and antifungal azoles.

For researchers, the challenge lies not in the synthesis but in the validation of purity. Standard HPLC often fails to detect inorganic salt contaminants or trapped solvents that drastically affect downstream stoichiometry. This guide compares the Theoretical Elemental Analysis (EA) values against Typical Experimental Data, providing a diagnostic framework to interpret deviations.

Technical Profile & Theoretical Baseline

Before analyzing experimental data, we must establish the "Gold Standard" theoretical values. These values assume 100% purity and zero solvates.

Compound Identity:

- IUPAC Name: 1-(4-bromophenyl)-2-(4-chlorophenyl)ethanone^[1]
- CAS Number: 107028-33-1
- Molecular Formula: C₁₄H₁₀BrClO
- Molecular Weight: 309.59 g/mol

Table 1: Theoretical Elemental Composition (Gold Standard)

Element	Symbol	Atomic Mass	Count	Mass Contribution	Theoretical %
Carbon	C	12.011	14	168.15	54.32%
Hydrogen	H	1.008	10	10.08	3.26%
Bromine	Br	79.904	1	79.90	25.81%
Chlorine	Cl	35.45	1	35.45	11.45%
Oxygen	O	15.999	1	16.00	5.17%
Total	309.59	100.00%			

Comparative Analysis: Interpreting Experimental Data

In a real-world laboratory setting, achieving the exact theoretical percentages is rare due to hygroscopicity, trapped synthesis solvents (often Dichloromethane or Toluene), or precursor contamination.

The table below compares the Theoretical Standard against two common experimental scenarios: Grade A (High Purity) and Grade B (Solvent Contaminated).

Table 2: Diagnostic Comparison of EA Data

Metric	Theoretical	Grade A (Acceptable)	Grade B (Flagged)	Diagnostic Insight
Carbon (C)	54.32%	54.10 – 54.55%	52.80%	Low C% often indicates inorganic salt contamination (e.g., AlCl_3 residues).
Hydrogen (H)	3.26%	3.15 – 3.40%	3.85%	High H% strongly suggests trapped water or solvent (e.g., Ethanol/Methanol).
Nitrogen (N)	0.00%	< 0.10%	0.50%	Presence of N indicates DMF retention or ammonium salt contamination.
Halogens	37.26%	36.90 – 37.50%	35.50%	Low halogen content suggests hydrolysis of the benzyl chloride moiety.

Scientist's Note: A deviation of >0.4% from the theoretical value is the industry standard for rejection. However, if Carbon is low but the C/H ratio remains constant, suspect inorganic contamination (silica, salts) which are "invisible" to C/H combustion analysis but dilute the sample mass.

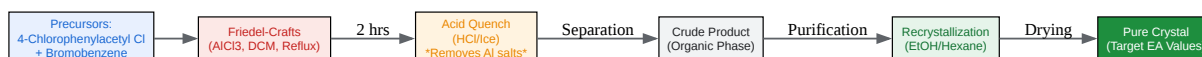
Synthesis & Purification Workflow

To achieve the "Grade A" analytical profile, the synthesis method must rigorously exclude byproducts. The most robust route involves Friedel-Crafts Acylation, but it is prone to Aluminum Chloride (AlCl_3) retention.

Protocol: Optimized Synthesis & Purification

- Acylation: React 4-chlorophenylacetyl chloride with bromobenzene using AlCl_3 (Lewis Acid).
- Quenching: Pour mixture into ice-HCl. Critical: This step breaks the Al-complex. Incomplete quenching leads to Al residues (Low C% in EA).
- Extraction: Extract with Dichloromethane (DCM).
- Crystallization (The Purifier): Recrystallize from Ethanol/Hexane (1:4).
 - Why? Ethanol removes polar impurities; Hexane precipitates the non-polar ketone.
- Drying: Vacuum dry at 45°C for 12 hours. Failure to vacuum dry results in High H% in EA.

Visualizing the Pathway



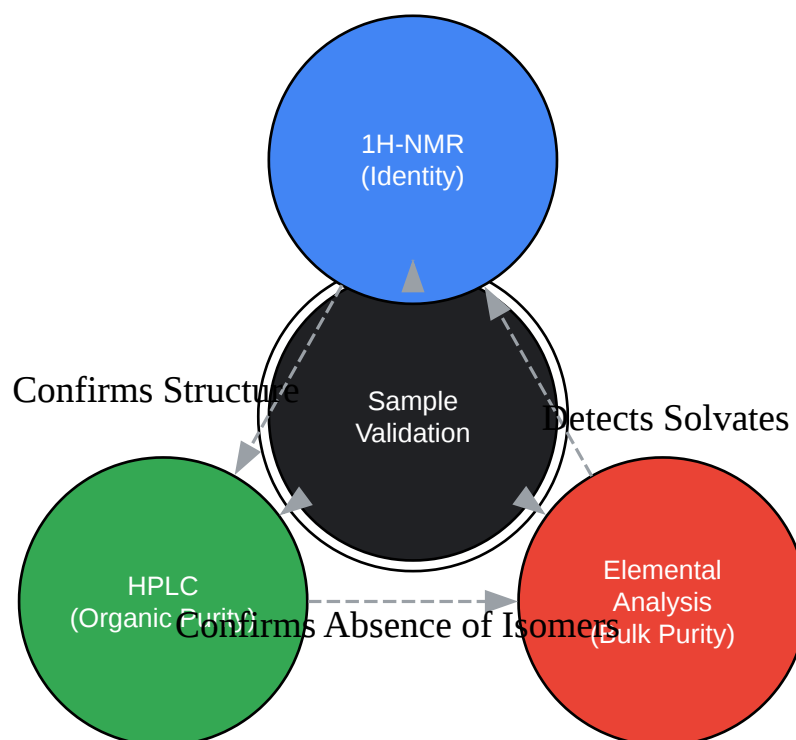
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Caption: Figure 1. Synthesis workflow emphasizing the acid quench step to ensure removal of inorganic salts that skew Elemental Analysis.

Analytical Validation Workflow

Elemental Analysis should not stand alone. It is part of a triad of characterization techniques required to confirm structure and purity.

- H-NMR (Proton NMR): Confirms the structure. Look for the singlet at ~4.2 ppm (benzyl CH₂) and the distinct para-substituted aromatic doublets.
- HPLC: Quantifies organic purity (detects isomers).
- EA (Combustion): Quantifies bulk purity (detects inorganics/solvents).



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Caption: Figure 2. The Validation Triad. EA provides the "Bulk Purity" check that HPLC and NMR can miss regarding inorganic contaminants.

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Sources

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